

An In-depth Technical Guide to Catocene (C₂₇H₃₂Fe₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Catocene

Cat. No.: B1518647

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Catocene**, a dinuclear organoiron compound with the molecular formula C₂₇H₃₂Fe₂. Predominantly known for its application as a high-efficiency burning rate catalyst in composite solid propellants, this document delves into its molecular structure, physicochemical properties, synthesis, and characterization. While **Catocene**'s role in drug development is not established, this guide also explores the broader therapeutic potential of the ferrocene scaffold, from which it is derived, to provide context for future research and development. All quantitative data is presented in structured tables, and detailed experimental protocols for its synthesis and characterization are provided. Visual diagrams illustrating key structures and processes are included to enhance understanding.

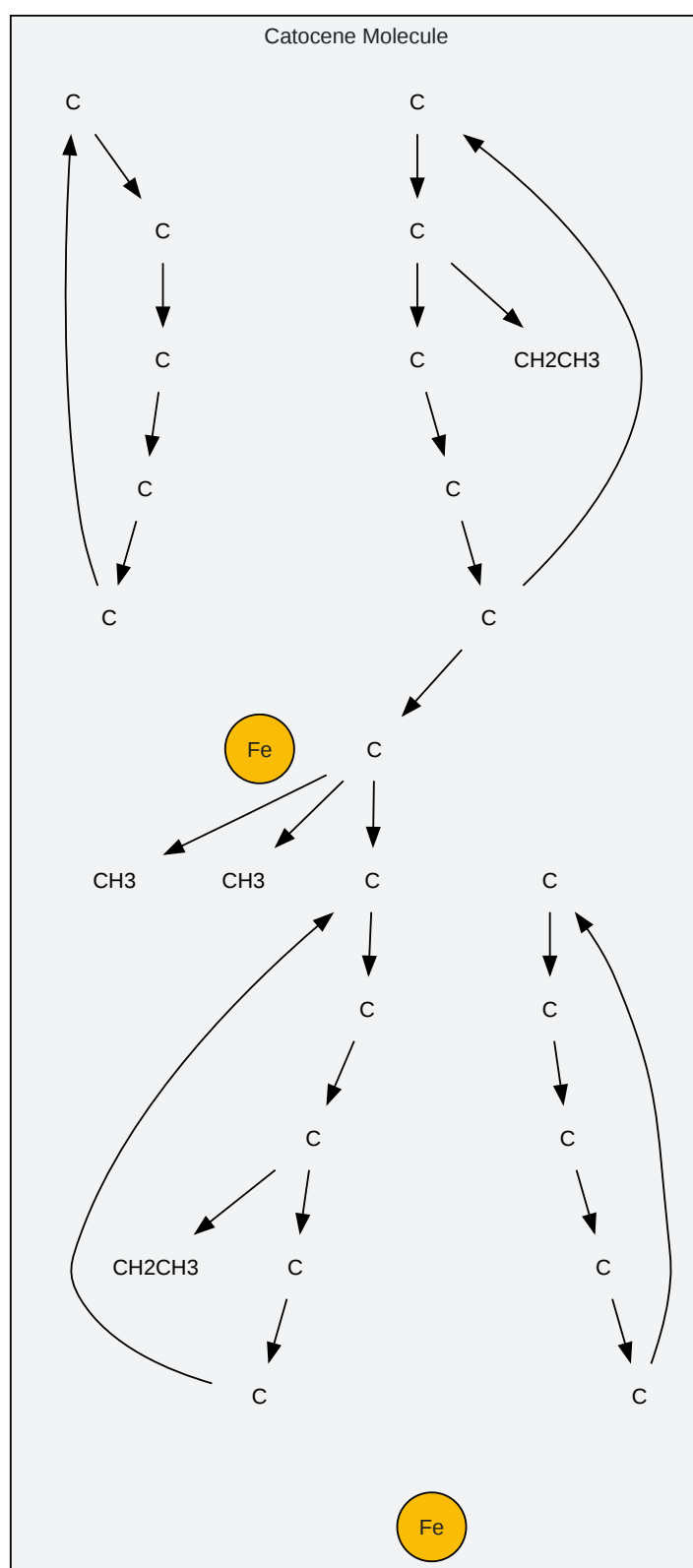
Introduction

Catocene, chemically known as 2,2'-Bis(ethylferrocenyl)propane, is a viscous, dark red liquid. [1] It is a derivative of ferrocene, a well-known organometallic "sandwich" compound. The molecular structure of **Catocene** consists of two ethylferrocene units linked by a propane bridge.[2] Its primary and well-documented application is as a burning rate catalyst in composite solid propellants, where it enhances the combustion rate and reduces the pressure exponent.[2][3]

Despite the extensive research into its use in propellants, the exploration of **Catocene** in other fields, such as drug development, is limited. However, the broader class of ferrocene derivatives has garnered significant interest in medicinal chemistry due to their unique structural and electrochemical properties.[2] This guide aims to provide a detailed technical resource on **Catocene**, covering its fundamental chemistry and exploring potential, albeit currently speculative, avenues for future research in the life sciences.

Molecular Structure and Formula

The molecular formula of **Catocene** is $C_{27}H_{32}Fe_2$. [1] The structure features two iron atoms, each "sandwiched" between a cyclopentadienyl ring and a substituted cyclopentadienyl ring. The two substituted rings are connected through a central isopropylidene bridge.



[Click to download full resolution via product page](#)

Caption: Molecular structure of 2,2'-Bis(ethylferrocenyl)propane (**Catocene**).

Data Presentation

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Catocene**.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₃₂ Fe ₂	[1]
Molecular Weight	468.25 g/mol	[1]
CAS Number	37206-42-1	[1]
Appearance	Brown-red viscous liquid	[2]
Density	1.2910 - 1.2960 g/cm ³ at 20°C	[2]
Viscosity	< 2.8 Pa·s at 25°C	[2]
Iron Content	23.3 - 24.3% (m/m)	[2]
Purity (by titration)	≥ 97.5% (m/m)	[2]
Moisture Content	< 0.08% (m/m)	[2]
Volatilization Loss	< 2.0% (at 80°C, 20 Pa, 12h)	[2]
Stability	Stable at room temperature in a sealed container.	[3]

Spectroscopic Data

The structural confirmation of **Catocene** is typically achieved through Nuclear Magnetic Resonance (NMR) spectroscopy.

Nucleus	Chemical Shift (δ , ppm)	Assignment
^1H -NMR	(Simulated values)	Aromatic protons on cyclopentadienyl rings, ethyl group protons, and methyl protons on the propane bridge.
^{13}C -NMR	(Simulated values)	Carbons of the cyclopentadienyl rings, ethyl groups, and the propane bridge.

Note: Experimental NMR spectra for **Catocene** can be found in the cited literature, which confirms the presence of four isomers based on the substitution patterns of the ethyl groups.

Experimental Protocols

Synthesis of Catocene

The synthesis of **Catocene** is achieved through the acid-catalyzed condensation of ethylferrocene with acetone.

Reactants:

- High-purity ethylferrocene
- Acetone
- Sulfuric acid (catalyst)

Procedure:

- Ethylferrocene is dissolved in a suitable solvent.
- Acetone is added to the solution.
- Concentrated sulfuric acid is carefully added as a catalyst.

- The reaction mixture is stirred at a controlled temperature. The temperature can influence the isomer distribution of the final product.
- The reaction is monitored for completion.
- Upon completion, the crude **Catocene** is obtained.

Purification

Purification of the crude product is essential to remove unreacted starting materials and byproducts.

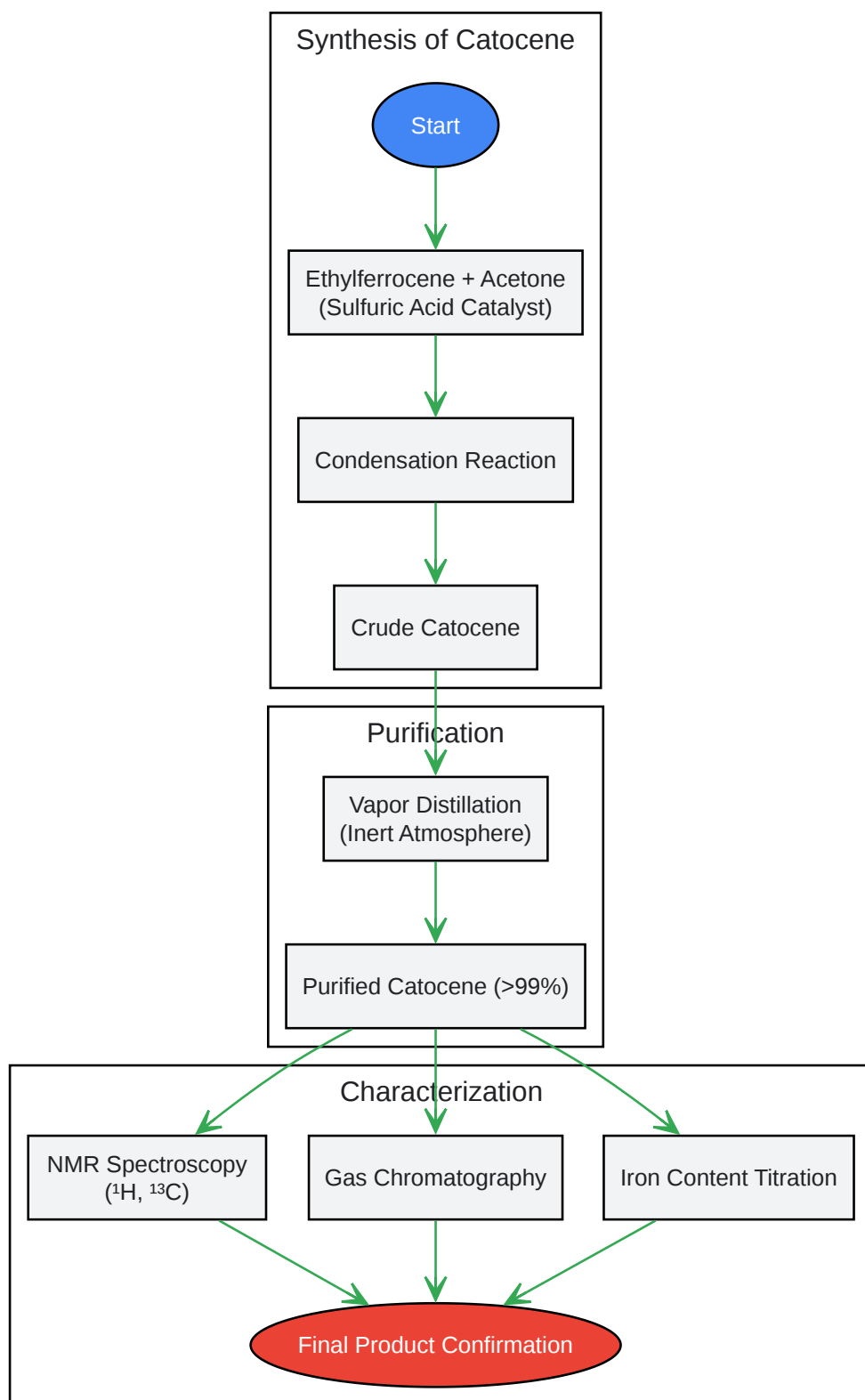
Method: Vapor Distillation in an Inert Gas Atmosphere

- The crude **Catocene** is placed in a distillation apparatus.
- The system is purged with an inert gas (e.g., nitrogen or argon).
- Vapor distillation is carried out under reduced pressure to separate the volatile impurities from the less volatile **Catocene**.
- This method can yield **Catocene** with a purity of over 99.0%.

Characterization

The identity and purity of the synthesized **Catocene** are confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used to confirm the molecular structure and identify the isomeric mixture.
- Gas Chromatography (GC): GC is employed to determine the purity of the final product and to analyze the distribution of isomers.
- Titration: The iron content is determined by titration to ensure it meets the specified range of 23.3-24.3%.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and characterization of **Catocene**.

Applications in Drug Development

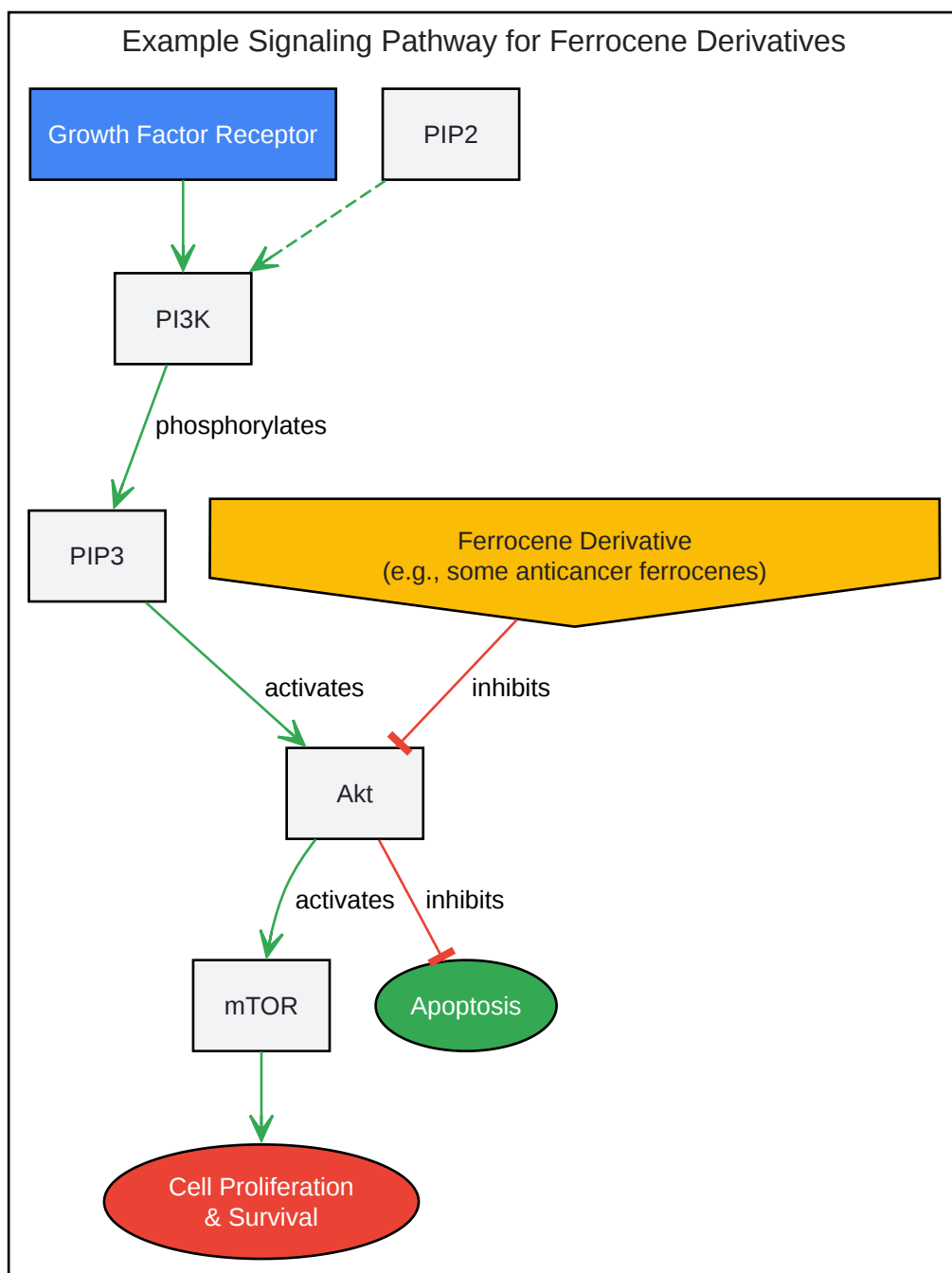
Currently, there is a lack of specific studies on the application of **Catocene** (2,2'-Bis(ethylferrocenyl)propane) in drug development. A study on its acute toxicity has been conducted, but this was not in the context of therapeutic development.^[4]

However, the ferrocene scaffold is a subject of considerable interest in medicinal chemistry. Numerous ferrocene derivatives have been synthesized and evaluated for a range of biological activities, including anticancer, antiviral, and antimicrobial properties.^[2] The unique properties of ferrocene, such as its three-dimensional structure, stability, and redox activity, make it an attractive moiety for the design of novel therapeutic agents.

Ferrocene Derivatives in Oncology

Several ferrocene-containing compounds have demonstrated significant anticancer activity. Their mechanisms of action are often multifactorial but can involve the induction of apoptosis (programmed cell death) and the inhibition of key signaling pathways that are dysregulated in cancer.

For instance, some ferrocene derivatives have been shown to modulate the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for cell growth, proliferation, and survival, and its overactivation is a hallmark of many cancers. Inhibition of this pathway can lead to cell cycle arrest and apoptosis.



[Click to download full resolution via product page](#)

Caption: A representative PI3K/Akt/mTOR signaling pathway targeted by some anticancer ferrocene derivatives.

Potential Antiviral Applications

While specific data for **Catocene** is unavailable, some sources suggest that ferrocene derivatives, in general, have been investigated for antiviral properties.[2] It is hypothesized that certain ferrocene-based compounds may inhibit viral proteins that are essential for replication. [2] This remains an area for future investigation.

Conclusion

Catocene (2,2'-Bis(ethylferrocenyl)propane) is a well-characterized organoiron compound with a primary application as a burning rate catalyst. Its synthesis and physicochemical properties are well-documented. While its role in drug development is currently unexplored, the broader class of ferrocene derivatives holds significant promise in medicinal chemistry. The unique structural and electrochemical properties of the ferrocene moiety make it a compelling scaffold for the design of novel therapeutics. Further research is warranted to investigate the potential biological activities of **Catocene** and its derivatives, which could open up new applications beyond its current use in materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Catocene (2,2'-Bis(ethylferrocenyl)propane) [benchchem.com]
- 3. 2, 2'-Bis(ethylferrocenyl)propane, Catocene, Tanyun chem [tanyunchem.com]
- 4. Toxicological evaluation of substituted dicyclopentadienyliron (ferrocene) compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Catocene (C₂₇H₃₂Fe₂)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1518647#catocene-molecular-structure-and-formula-c27h32fe2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com